

An In-depth Technical Guide to 2-Biphenylmethanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Biphenylmethanol

CAS No.: 41376-19-6

Cat. No.: B7770229

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical intermediates is paramount. This guide provides a comprehensive overview of **2-Biphenylmethanol**, a versatile aromatic alcohol with significant applications in organic synthesis and the development of novel therapeutic agents.

Chemical Identity and Nomenclature

IUPAC Name: (2-phenylphenyl)methanol^[1]

Synonyms: 2-(Hydroxymethyl)biphenyl, 2-Phenylbenzyl alcohol, [1,1'-Biphenyl]-2-ylmethanol, o-Phenylbenzyl alcohol, Biphenyl-2-methanol^{[1][2]}

This compound is characterized by a biphenyl scaffold with a hydroxymethyl group at the 2-position of one of the phenyl rings. This structure imparts a unique combination of steric and electronic properties that make it a valuable building block in complex molecular architectures.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Biphenylmethanol** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
CAS Number	2928-43-0	[2]
Molecular Formula	C ₁₃ H ₁₂ O	[2]
Molecular Weight	184.23 g/mol	[2]
Melting Point	46-48 °C	
Boiling Point	96 °C at 0.04 mmHg	
Appearance	White crystalline powder	
Solubility	Slightly soluble in Chloroform and Methanol	

Applications in Organic Synthesis and Drug Discovery

2-Biphenylmethanol serves as a crucial intermediate in the synthesis of a variety of organic molecules, including pharmaceuticals and agrochemicals. Its utility stems from the reactivity of the hydroxyl group, which can be readily transformed into other functional groups, and the biphenyl moiety that provides a core structure for building more complex molecules.

One of the notable applications of a related compound, 2-methyl-3-biphenylmethanol, is in the synthesis of Bifenthrin, a widely used pyrethroid insecticide.[3][4] This underscores the importance of the biphenylmethanol scaffold in the agrochemical industry.

Furthermore, derivatives of biphenylmethanol are being explored for their therapeutic potential. For instance, 2-methyl-3-biphenylmethanol is utilized in the preparation of potential PD-L1 inhibitors, which are a class of checkpoint inhibitors for cancer immunotherapy.[4][5][6] The ability of 2-methyl-3-biphenylmethanol to inhibit PD-L1 expression in cancer cells suggests a promising avenue for the development of new anti-cancer drugs.[6]

2-Biphenylmethanol itself is used in the synthesis of o-ethynylbiphenyl and o-alkynylstyrene derivatives, which are valuable precursors for various organic transformations.[2]

Experimental Protocols

While specific, detailed experimental protocols are often proprietary or published in specialized literature, a general synthetic approach for a related compound, 2-methyl-3-biphenylmethanol, involves a Suzuki coupling reaction followed by a reduction.

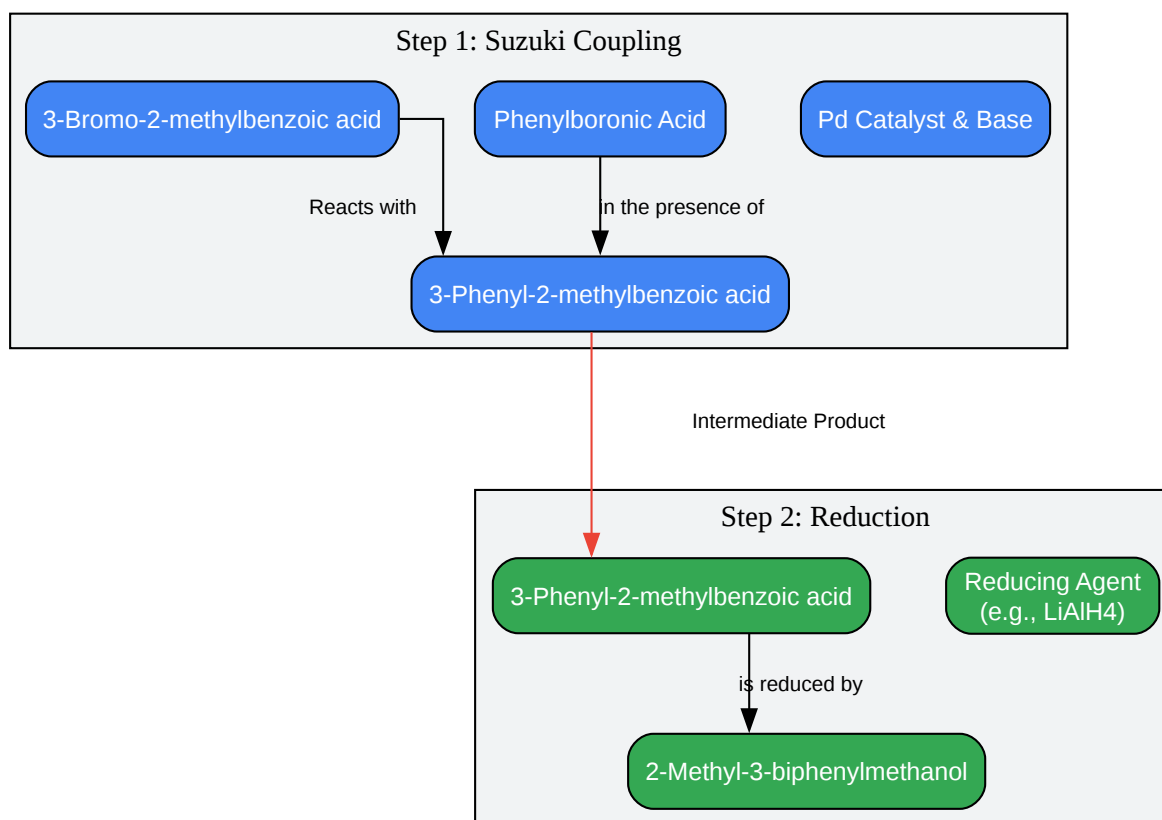
General Synthesis of 2-Methyl-3-biphenylmethanol

A common route to synthesize 2-methyl-3-biphenylmethanol involves a two-step process:

- **Suzuki Coupling:** 3-Bromo-2-methylbenzoic acid is coupled with a phenylboronic acid or a phenyl borate ester in the presence of a palladium catalyst and a base. This reaction forms 3-phenyl-2-methylbenzoic acid.[5][7] The reaction is typically carried out at temperatures ranging from 10-150 °C for 1-12 hours.[5][7]
- **Reduction:** The resulting 3-phenyl-2-methylbenzoic acid is then reduced to 2-methyl-3-biphenylmethanol.[5][7] Common reducing agents for this transformation include borane or lithium aluminum hydride.[5]

Logical Workflow for the Synthesis of 2-Methyl-3-biphenylmethanol

The following diagram illustrates the logical workflow for the synthesis of 2-methyl-3-biphenylmethanol, a structurally related and commercially significant compound.



[Click to download full resolution via product page](#)

Synthesis of 2-Methyl-3-biphenylmethanol.

Conclusion

2-Biphenylmethanol and its derivatives are valuable chemical entities with significant applications in both industrial and academic research. Their role as key intermediates in the synthesis of agrochemicals and potential therapeutic agents highlights their importance in drug discovery and development. A thorough understanding of their synthesis, properties, and applications is crucial for any researcher working in the field of organic and medicinal chemistry. Further exploration into the biological activities of novel derivatives of **2-biphenylmethanol** may lead to the discovery of new and effective therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (1,1'-Biphenyl)-2-methanol | C₁₃H₁₂O | CID 76229 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. nbinno.com [nbinno.com]
- 4. 2-Methyl-3-biphenylmethanol CAS#: 76350-90-8 [amp.chemicalbook.com]
- 5. 2-Methyl-3-biphenylmethanol | 76350-90-8 [chemicalbook.com]
- 6. CAS 76350-90-8: 2-Methyl[1,1'-biphenyl]-3-methanol [cymitquimica.com]
- 7. CN102603485A - Preparation method of 2-methyl-3-biphenylmethanol - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Biphenylmethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7770229/docs#an-in-depth-technical-guide-to-2-biphenylmethanol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)